

Boc-3,4-difluoro-L-phenylalanine CAS number and identifiers

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Compound of Interest

Compound Name: **Boc-3,4-difluoro-L-phenylalanine**

Cat. No.: **B558716**

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An In-Depth Technical Guide to **Boc-3,4-difluoro-L-phenylalanine**

For researchers, scientists, and drug development professionals, the strategic incorporation of non-canonical amino acids into peptides and other molecular frameworks is a cornerstone of modern medicinal chemistry. Among these, fluorinated amino acids have garnered significant attention for their ability to modulate the physicochemical and biological properties of parent molecules. This technical guide provides a comprehensive overview of **N-Boc-3,4-difluoro-L-phenylalanine**, a valuable building block in the synthesis of novel therapeutics.

Core Identifiers and Physicochemical Properties

Boc-3,4-difluoro-L-phenylalanine is a derivative of the natural amino acid L-phenylalanine, featuring two fluorine atoms on the phenyl ring and a tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group. This protecting group is crucial for its application in stepwise peptide synthesis.

Identifier	Value
CAS Number	198474-90-7 [1]
Molecular Formula	C ₁₄ H ₁₇ F ₂ NO ₄ [1]
Molecular Weight	301.3 g/mol [1] [2]
Synonyms	Boc-L-Phe(3,4-DiF)-OH, Boc-3,4-difluoro-L-Phe-OH, Boc-Phe(3,4-DiF)-OH [1]
PubChem ID	2756792 [1] [2]
MDL Number	MFCD00672518 [1]
Physicochemical Property	Value
Purity	≥ 98% (HPLC) [1]
Melting Point	103-110 °C (for DL-isomer) [2]
Storage Conditions	0-8°C [1]

Synthesis of Boc-3,4-difluoro-L-phenylalanine

While various synthetic routes to fluorinated phenylalanines exist, a common approach involves the fluorination of a suitable precursor followed by Boc protection. The following is a generalized experimental protocol based on established chemical principles for the synthesis of related compounds.

Experimental Protocol: Synthesis

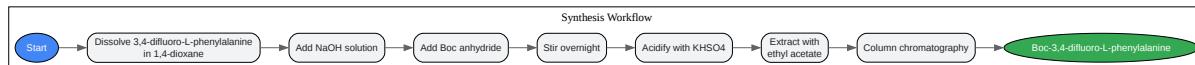
Materials:

- 3,4-Difluoro-L-phenylalanine
- Di-tert-butyl dicarbonate (Boc anhydride)
- 1,4-Dioxane

- 1N Sodium Hydroxide (NaOH)
- 2N Potassium bisulfate (KHSO₄)
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate
- Silica gel (for column chromatography)
- Methanol
- Chloroform

Procedure:

- Dissolution: In a round bottom flask, dissolve 3,4-difluoro-L-phenylalanine in 1,4-dioxane with vigorous stirring.
- Basification: Add 1N NaOH solution to the mixture and continue stirring in an ice bath.
- Boc Protection: Slowly add Boc anhydride to the reaction mixture.
- Reaction: Allow the mixture to stir overnight at room temperature.
- Acidification: Acidify the reaction mixture to a pH of 2-3 using a 2N KHSO₄ solution.
- Extraction: Concentrate the mixture and extract the product with ethyl acetate.
- Washing: Wash the organic layer with a brine solution.
- Drying: Dry the organic layer over anhydrous sodium sulfate.
- Purification: Concentrate the dried solution and purify the product using silica gel column chromatography with a methanol/chloroform mobile phase.[\[3\]](#)



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A generalized workflow for the synthesis of **Boc-3,4-difluoro-L-phenylalanine**.

Incorporation into Peptides via Solid-Phase Peptide Synthesis (SPPS)

Boc-3,4-difluoro-L-phenylalanine is a key building block in solid-phase peptide synthesis (SPPS), a widely used method for constructing peptides. The Boc protection strategy is a well-established approach in SPPS.

Experimental Protocol: Boc-SPPS Cycle

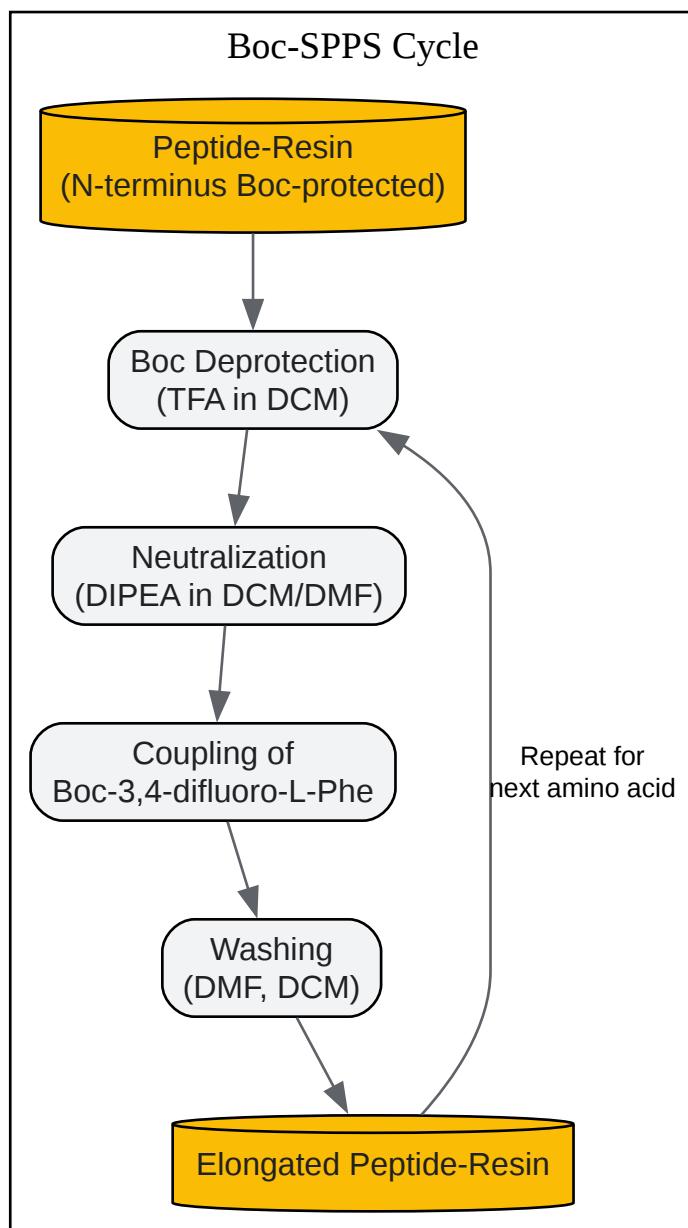
This protocol outlines a single coupling cycle for incorporating **Boc-3,4-difluoro-L-phenylalanine** into a growing peptide chain on a solid support.

Materials:

- Peptide-resin with a free amino group
- **Boc-3,4-difluoro-L-phenylalanine**
- Coupling reagent (e.g., HBTU)
- N,N-Diisopropylethylamine (DIPEA)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)

Procedure:

- Resin Swelling: Swell the peptide-resin in DCM.
- Deprotection: Remove the N-terminal Boc group from the peptide-resin by treating it with a solution of 50% TFA in DCM.
- Neutralization: Neutralize the resin with a solution of 5-10% DIPEA in DCM or DMF.
- Activation: In a separate vessel, pre-activate **Boc-3,4-difluoro-L-phenylalanine** with a coupling reagent like HBTU and DIPEA in DMF.
- Coupling: Add the activated amino acid solution to the neutralized peptide-resin and agitate. Due to the nature of fluorinated amino acids, a longer coupling time or a second coupling step may be necessary.
- Washing: Thoroughly wash the resin with DMF and DCM to remove excess reagents.



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The iterative cycle of Boc-based solid-phase peptide synthesis (SPPS).

Applications in Drug Discovery and Development

The incorporation of fluorine atoms into the phenylalanine side chain can significantly enhance the therapeutic potential of peptides. Fluorination can lead to increased metabolic stability, improved binding affinity, and altered receptor selectivity.^[1]

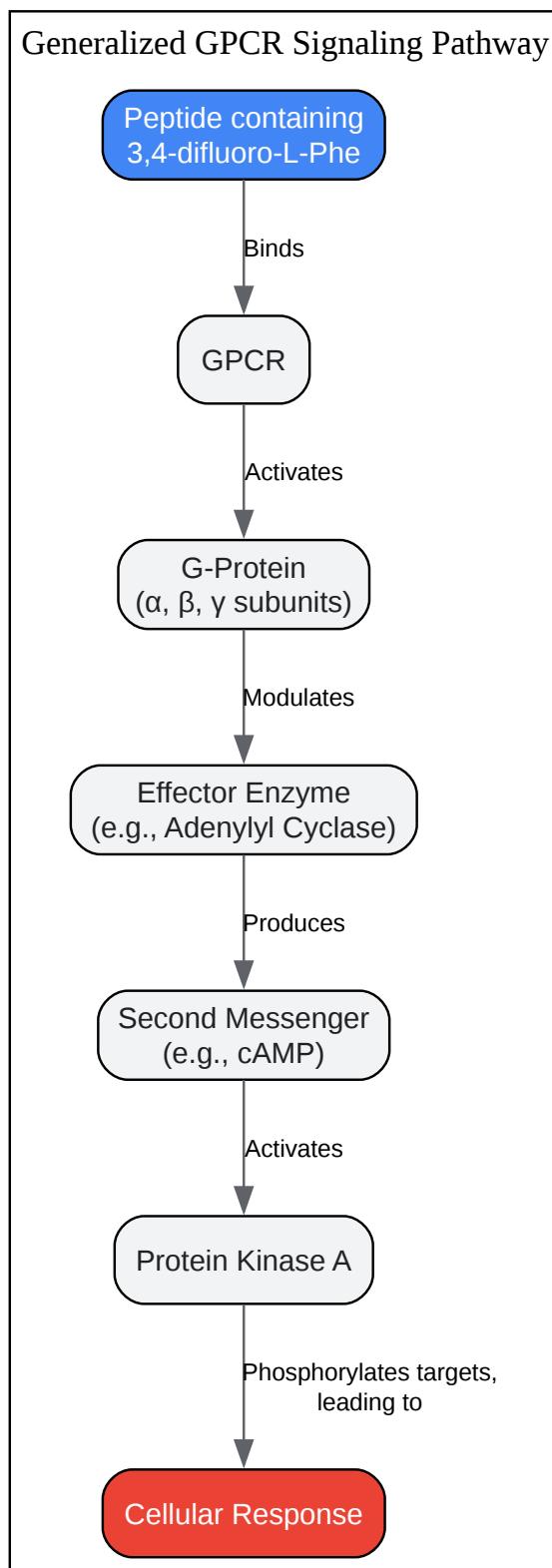
Modulation of Biological Activity

Peptides containing fluorinated phenylalanines have shown promise in various therapeutic areas. For instance, the substitution of phenylalanine with fluorinated analogs in opioid peptides has been shown to enhance binding affinity for opioid receptors.^[4] While specific data for 3,4-difluorophenylalanine-containing peptides is extensive, the following table provides a comparative example of the impact of fluorination on the anticancer activity of certain peptides.

Peptide/Compound	Cell Line	IC ₅₀ (μM)
4-Fluoro-L-phenylalanine	MCF-7 (Breast Cancer)	11.8 ^[5]
Temporin-1CEa	A375 (Melanoma)	18.2 ^[5]
HPPR-A1-TAT	Various Cancer Lines	<10 ^[5]

Signaling Pathway Modulation

Peptides containing modified amino acids often target cell surface receptors, such as G-protein coupled receptors (GPCRs). The binding of such a peptide can initiate an intracellular signaling cascade, leading to a physiological response.

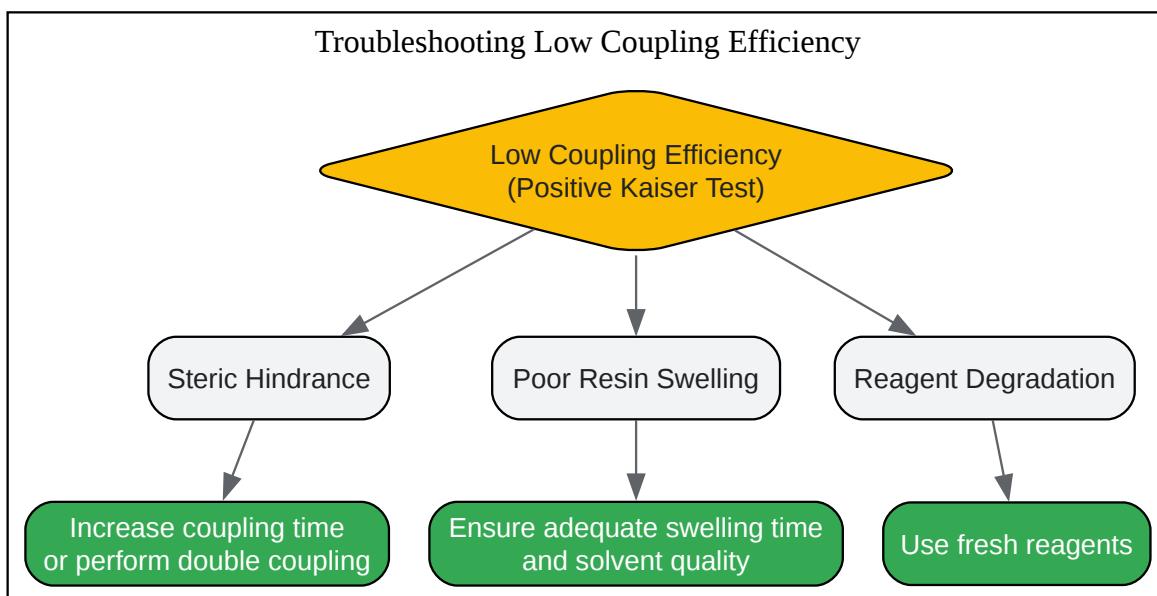


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A simplified diagram of a G-protein coupled receptor (GPCR) signaling pathway.

Troubleshooting Peptide Synthesis

The incorporation of sterically hindered or electronically modified amino acids like **Boc-3,4-difluoro-L-phenylalanine** can sometimes lead to challenges in SPPS, such as incomplete coupling reactions. A logical approach to troubleshooting is essential for successful synthesis.



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A logical workflow for troubleshooting common issues in SPPS.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. derpharmacemica.com [derpharmacemica.com]

- 4. [benchchem.com](#) [benchchem.com]
- 5. [benchchem.com](#) [benchchem.com]
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